

1-Octadecanethiol CAS number and safety data sheet

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Compound of Interest

Compound Name: 1-Octadecanethiol

Cat. No.: B147371

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An In-depth Technical Guide to 1-Octadecanethiol

This guide provides comprehensive information on **1-Octadecanethiol**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identity, safety data, and other technical specifications.

Chemical Identity:

- Chemical Name: **1-Octadecanethiol**[\[1\]](#)
- Synonyms: n-Octadecyl mercaptan, Octadecyl mercaptan, Stearyl mercaptan, 1-Mercaptooctadecane[\[1\]](#)[\[2\]](#)
- CAS Number: 2885-00-9[\[1\]](#)
- Molecular Formula: $C_{18}H_{38}S$ [\[1\]](#)[\[3\]](#)
- Molecular Weight: 286.56 g/mol

Safety Data Sheet Summary

The following sections summarize the key safety information for **1-Octadecanethiol**, compiled from various safety data sheets.

1. Hazards Identification:

- GHS Classification: Skin irritation (Category 2), Acute aquatic toxicity (Category 1).
- Signal Word: Warning
- Hazard Statements: H315 (Causes skin irritation), H400 (Very toxic to aquatic life).[4]
- Precautionary Statements: P264 (Wash skin thoroughly after handling), P273 (Avoid release to the environment), P280 (Wear protective gloves), P302 + P352 (IF ON SKIN: Wash with plenty of water), P332 + P313 (If skin irritation occurs: Get medical advice/attention), P362 + P364 (Take off contaminated clothing and wash it before reuse).[4]
- Other Hazards: Has a strong, unpleasant odor (stench).[5][6] May cause long-lasting harmful effects to aquatic life.[5]

2. First-Aid Measures:

- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[5]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[5]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical advice.[5]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Seek medical attention if symptoms occur.[5]

3. Fire-Fighting Measures:

- Suitable Extinguishing Media: Water spray, carbon dioxide (CO₂), dry chemical, or chemical foam.[5]
- Unsuitable Extinguishing Media: No information available.[5]

- Specific Hazards: Combustible.[7][8] Gives off irritating or toxic fumes (or gases) in a fire.[7]

4. Handling and Storage:

- Handling: Avoid contact with skin, eyes, and clothing. Avoid ingestion and inhalation. Use in a well-ventilated area.[5][8]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[5] Store separately from strong oxidants, strong acids, bases, and strong reducing agents.[7][8]

5. Personal Protective Equipment:

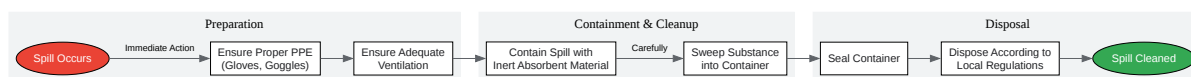
- Eye/Face Protection: Wear safety glasses with side-shields or chemical safety goggles.[5]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
- Respiratory Protection: No protective equipment is needed under normal use conditions with adequate ventilation.[5]

Physical and Chemical Properties

Property	Value	Source
Physical State	Solid, Oily white solid in various forms	[5][7]
Appearance	White	[5]
Odor	Stench, Characteristic	[5][6][7]
Melting Point	25 - 35 °C / 77 - 95 °F	[5]
Boiling Point	366 °C / 690.8 °F @ 760 mmHg	[5]
Flash Point	185 °C / 365 °F	[5]
Solubility in Water	Insoluble	[2]
Density	0.847 g/mL at 25 °C	[6][8]
Vapor Pressure	4.59E-05 mmHg at 25 °C	[8]

Experimental Workflow: Handling a 1-Octadecanethiol Spill

The following diagram outlines the general procedure for handling a small spill of **1-Octadecanethiol** in a laboratory setting.



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Caption: Workflow for handling a **1-Octadecanethiol** spill.

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